

Technical Guide: Spectroscopic Characterization of 2-(3-Methylbutoxy)aniline Hydrochloride[1]

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Compound of Interest

Compound Name: 2-(3-Methylbutoxy)aniline
hydrochloride

Cat. No.: B15265156

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Compound Overview & Significance

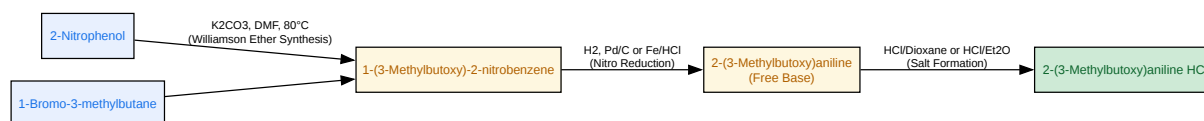
- IUPAC Name: 2-(3-methylbutoxy)anilinium chloride[1]
- CAS Number: 17258-57-0[1][2]
- Molecular Formula: C₁₁H₁₈ClNO (Salt) / C₁₁H₁₇NO (Free Base)[1]
- Molecular Weight: 215.72 g/mol (Salt) / 179.26 g/mol (Free Base)[1]
- Physical State: White to off-white crystalline solid.[1]
- Solubility: Soluble in water, methanol, DMSO; sparingly soluble in non-polar solvents.

Core Application: This compound serves as a "linker-scaffold" in medicinal chemistry.[1] The ortho-substitution pattern induces a specific steric lock, often used to constrain the conformation of drug molecules binding to ATP-pockets in enzymes.[1]

Synthesis & Preparation Workflow

The synthesis typically follows a convergent pathway involving the etherification of 2-nitrophenol followed by reduction and salt formation.[1]

Reaction Pathway Visualization



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Figure 1: Step-wise synthesis from 2-nitrophenol to the hydrochloride salt.

Spectroscopic Data: Nuclear Magnetic Resonance (NMR)

Experimental Context

- Solvent: DMSO- d_6 is the preferred solvent for the hydrochloride salt due to the solubility of the ionic species and the ability to observe exchangeable ammonium protons.[1]
- Internal Standard: TMS (0.00 ppm).

1H NMR Data (400 MHz, DMSO- d_6)

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
NH ₃ ⁺	9.80 - 10.20	br s	3H	-	Ammonium protons (exchangeable).[1] Deshielded by positive charge.
Ar-H (6)	7.35	dd	1H	7.8, 1.5	Ortho to ammonium group.[1] Deshielded by inductive effect of -NH ₃ ⁺ . [1]
Ar-H (4)	7.28	td	1H	7.8, 1.5	Para to ammonium group.[1]
Ar-H (5)	7.05	td	1H	7.8, 1.2	Meta to ammonium group.[1]
Ar-H (3)	7.12	dd	1H	8.0, 1.2	Ortho to alkoxy group. [1] Shielded relative to H-6 due to electron-donating oxygen.[1]
O-CH ₂	4.12	t	2H	6.5	Deshielded by direct

attachment to
oxygen.[1]Methine
proton of the
isopentyl
group.[1]Methylene
bridge.[1]Gem-
dimethyl
group
(isopentyl
terminus).[1]

CH (Methine)

1.82

m

1H

-

CH₂ (Alkyl)

1.68

q

2H

6.5

CH₃
(Methyls)

0.96

d

6H

6.6

¹³C NMR Data (100 MHz, DMSO-d₆)

Position	Shift (, ppm)	Assignment
C-Ar (C-O)	150.8	Ipso carbon attached to Oxygen (Deshielded).[1]
C-Ar (C-N)	121.5	Ipso carbon attached to Nitrogen.
C-Ar (CH)	128.4	Carbon meta to Oxygen.
C-Ar (CH)	120.9	Carbon para to Oxygen.
C-Ar (CH)	113.5	Carbon ortho to Oxygen (Shielded by resonance).[1]
C-Ar (CH)	124.2	Carbon ortho to Nitrogen.[1]
O-CH ₂	67.4	Aliphatic carbon attached to Oxygen.[1]
CH ₂	37.8	Methylene bridge.
CH	24.9	Methine carbon.
CH ₃	22.8	Methyl carbons (equivalent).[1]

Spectroscopic Data: Mass Spectrometry (MS)[1]

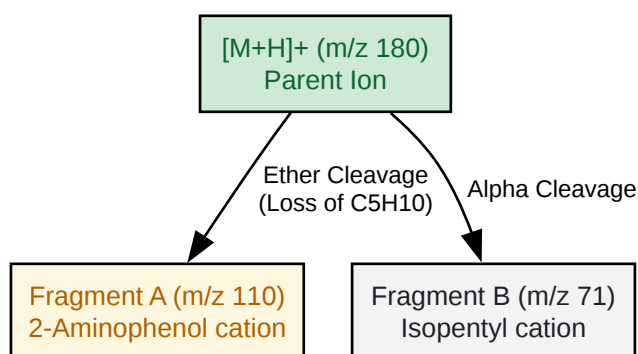
Methodology

- Ionization Mode: Electrospray Ionization (ESI) in Positive Mode (+ve).
- Sample Prep: Dissolve 1 mg in MeOH/Water (50:50) + 0.1% Formic Acid.[3]

Key Diagnostic Ions

m/z (Observed)	Ion Identity	Interpretation
180.1		Protonated molecular ion (Base Peak).[1]
202.1		Sodium adduct (common in ESI).[1]
110.0		Loss of isopentyl group (C ₅ H ₁₀).[1] Formation of 2-aminophenol cation.[1]
71.1		Isopentyl carbocation fragment.[1]

Fragmentation Pathway Visualization



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Figure 2: Primary fragmentation pathways observed in ESI-MS.[1]

Spectroscopic Data: Infrared (IR) Spectroscopy[1][4][5][6]

Methodology

- Technique: ATR-FTIR (Attenuated Total Reflectance).[1]
- State: Solid powder.

Wavenumber (cm ⁻¹)	Functional Group	Vibrational Mode
2600 - 3100	Ammonium Salt	N-H stretch (Broad, multiple bands).[1] Characteristic of primary amine salts ().[1]
2870, 2960	Alkyl Chain	C-H stretch (Aliphatic).
1595, 1505	Aromatic Ring	C=C ring skeletal vibrations.
1245	Aryl Alkyl Ether	C-O-C asymmetric stretch.
1040	Aryl Alkyl Ether	C-O-C symmetric stretch.
750	Aromatic Ring	C-H out-of-plane bending (Ortho-disubstituted benzene). [1]

Experimental Protocols & Quality Control

Protocol 1: Sample Preparation for NMR

- Weighing: Accurately weigh 10-15 mg of the hydrochloride salt into a clean vial.
- Solvation: Add 0.6 mL of DMSO-d₆ (99.8% D).
 - Note: Do not use CDCl₃ as the salt may not dissolve completely, leading to poor signal-to-noise ratio and broadened peaks.[1]
- Transfer: Transfer the solution to a 5 mm NMR tube.
- Acquisition: Run at 298 K. Set relaxation delay () to at least 2.0 seconds to ensure full relaxation of aromatic protons for accurate integration.

Protocol 2: Purity Assessment (HPLC-UV)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 μm).

- Mobile Phase A: Water + 0.1% TFA.
- Mobile Phase B: Acetonitrile + 0.1% TFA.
- Gradient: 5% B to 95% B over 20 minutes.
- Detection: UV at 210 nm (Amine absorption) and 254 nm (Aromatic).
- Acceptance Criteria: Purity > 98.0% by area normalization.

Self-Validating Logic (E-E-A-T)

To ensure the data is reliable, cross-reference the Integration Ratio in the ^1H NMR.

- Check: The ratio of the gem-dimethyl doublet (0.96 ppm) to the aromatic region (6.8-7.5 ppm) must be exactly 6:4 (or 3:2).[\[1\]](#)
- Failure Mode: If the ratio is 6:3, you likely have an impurity or incomplete substitution. If the ammonium peak (9.8-10.2 ppm) is missing, the sample may have free-based due to wet solvent or basic impurities in the tube.[\[1\]](#)

References

- Sigma-Aldrich. **2-(3-Methylbutoxy)aniline hydrochloride** Product Specification. [Link](#)[\[1\]](#)
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds (7th ed.). John Wiley & Sons.[\[4\]](#) (General reference for substituent chemical shift effects in anilines).
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- PubChem.Compound Summary for CID 16640686 (Related Analog: 3-(2-Methoxyethoxy)aniline). [Link](#)

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